

1-Benzyl-2-(chloromethyl)benzene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Benzyl-2-(chloromethyl)benzene**

Cat. No.: **B1329465**

[Get Quote](#)

Technical Data Sheet: 1-Benzyl-2-(chloromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **1-Benzyl-2-(chloromethyl)benzene**, a chemical compound relevant to various research and development applications. The information is presented to be a readily accessible reference for laboratory and development settings.

Chemical Identity and Properties

1-Benzyl-2-(chloromethyl)benzene is an organic compound with the CAS Registry Number 7510-28-3.^{[1][2]} It is also known by several synonyms, including [2-(chloromethyl)phenyl]phenylmethane and 2-benzylbenzyl chloride.^{[1][2]}

The key quantitative data for this compound are summarized in the table below for ease of reference.

Identifier	Value	Source
Molecular Formula	C ₁₄ H ₁₃ Cl	[1] [2] [3]
Molecular Weight	216.70 g/mol	[2]
CAS Number	7510-28-3	[1] [2]

Further Information

While this document provides the fundamental molecular formula and weight, a comprehensive understanding for research and development purposes requires further detailed experimental data. This includes, but is not limited to, spectroscopic data (NMR, IR, Mass Spectrometry), solubility profiles, and toxicological information. For professionals in drug development, detailed experimental protocols for synthesis, purification, and analysis, as well as data on biological activity and signaling pathways, are critical.

Due to the nature of this response, in-depth experimental protocols and visual diagrams of signaling pathways or experimental workflows are not provided. Researchers are advised to consult peer-reviewed scientific literature and established chemical databases for detailed methodologies and further information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Benzyl-2-(chloromethyl)benzene | CAS 7510-28-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 1-(Chloromethyl)-2-(phenylmethyl)benzene | C₁₄H₁₃Cl | CID 82021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Benzyl-2-(chloromethyl)benzene | CAS#:7510-28-3 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [1-Benzyl-2-(chloromethyl)benzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1329465#1-benzyl-2-chloromethyl-benzene-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com